

Application Note: Preparation of Yoda2 Stock Solution in DMSO

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Compound of Interest

Compound Name: Yoda2
Cat. No.: B15614596

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **Yoda2** (also known as KC289) is a potent and selective agonist for the Piezo1 channel, a mechanically activated ion channel crucial in various physiological processes.^{[1][2]} Compared to its predecessor Yoda1, **Yoda2** exhibits improved potency, reliability, and aqueous solubility, making it a valuable tool for investigating Piezo1 function.^{[3][4][5]} This document provides a detailed protocol for the preparation, storage, and handling of a **Yoda2** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent, ensuring reproducible and reliable experimental outcomes.

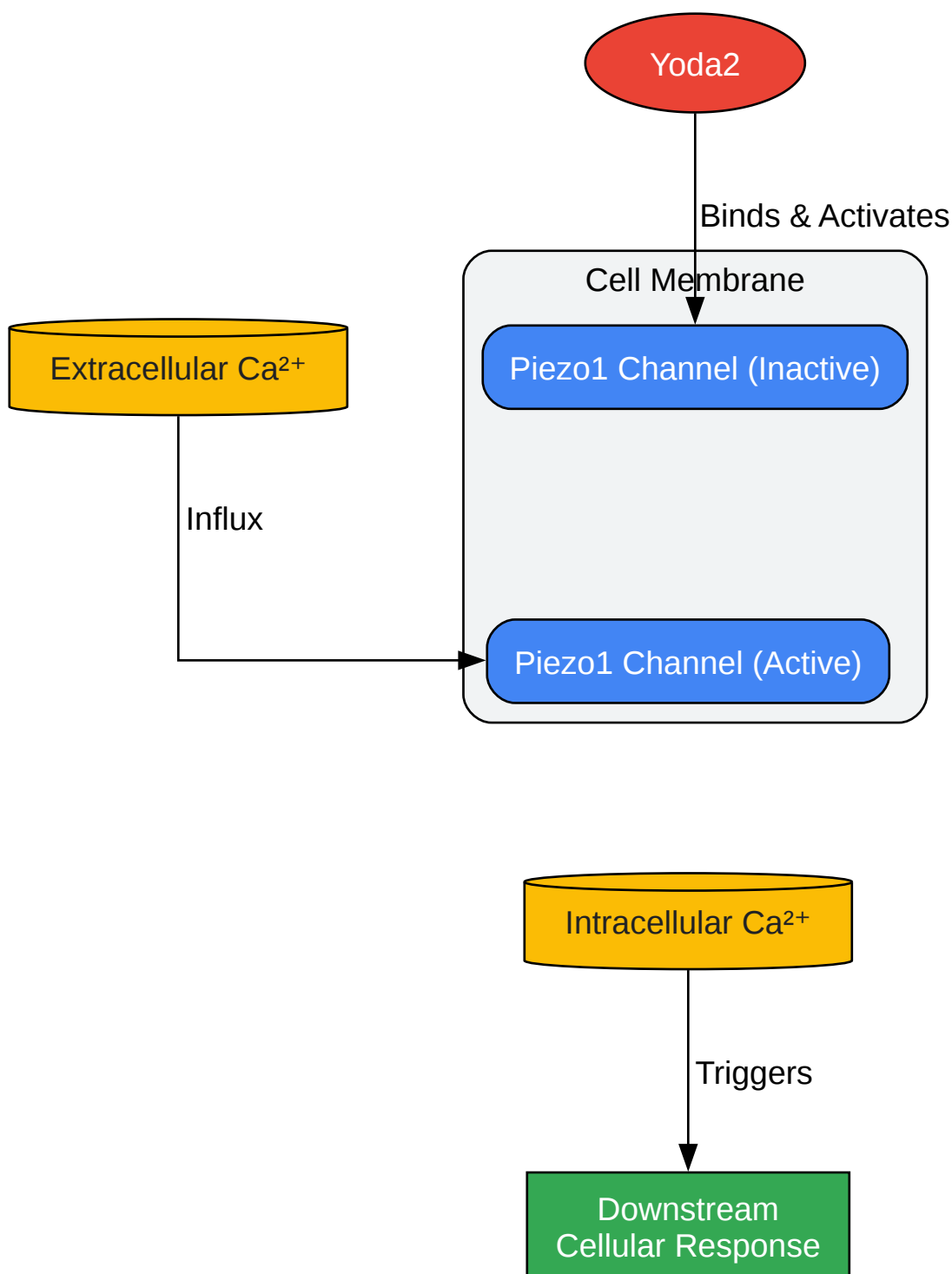
Yoda2 Properties and Specifications

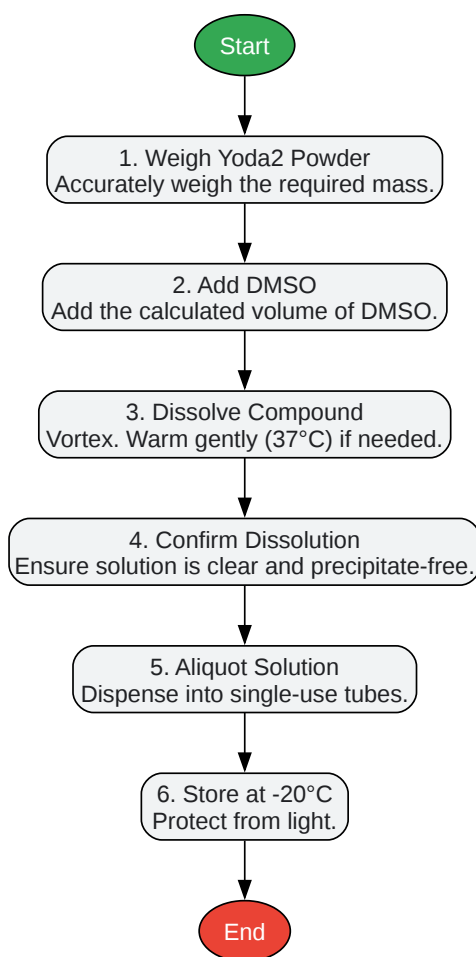
A summary of the key physicochemical properties of **Yoda2** is presented below. Researchers should always refer to the batch-specific Certificate of Analysis (CoA) provided by the supplier for the most accurate molecular weight and purity information.^[6]

Property	Data	Source(s)
Synonyms	KC289, Yoda 2, Yoda-2	[3][7][8]
Molecular Formula	C ₁₆ H ₉ Cl ₂ KN ₂ O ₂ S ₂	[8][9]
Molecular Weight	~435.38 g/mol (Varies by batch)	[6]
Purity	≥97%	[6]
CAS Number	3081450-95-2	[6]
Formulation	Solid powder	[7][10]
Solubility in DMSO	Up to 50 mM (21.77 mg/mL). Warming may be required.	[1][6]
Storage (Solid)	Store at -20°C or as recommended by the supplier.	[8]
Storage (Stock Solution)	Store in aliquots at -20°C for up to one month. Avoid repeated freeze-thaw cycles.	[1][3]

Mechanism of Action: Yoda2 and Piezo1 Activation

Yoda2 acts as a direct agonist of the Piezo1 ion channel.[2][11] Binding of **Yoda2** to the channel induces a conformational change that leads to channel opening, resulting in an influx of cations, most notably Calcium (Ca²⁺), into the cell.[12] This increase in intracellular Ca²⁺ concentration subsequently triggers various downstream signaling pathways and cellular responses.





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